

An In-depth Technical Guide to the Physical and Chemical Properties of Tribromoacetaldehyde

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tribromoacetaldehyde, also known as bromal, is a halogenated aldehyde with the chemical formula C₂HBr₃O.[1][2][3] It is a dense, yellowish oily liquid with a pungent odor.[4][5][6] This document provides a comprehensive overview of its physical and chemical properties, synthesis, reactivity, and safety information, tailored for a technical audience. The data presented is compiled from various scientific databases and literature, offering a centralized resource for professionals working with this compound.

Physical Properties

Tribromoacetaldehyde is characterized by its high density and reactivity. It is soluble in water, ethanol, and ether.[4][6] At temperatures below 50°C, it can form a solid hydrate with water.[4] [5] The key physical properties are summarized in the table below for easy reference.



Property	Value	References
Molecular Formula	C ₂ HBr ₃ O	[1][2][3][4][5]
Molar Mass	280.74 g/mol	[4][5]
Appearance	Yellowish, oily liquid	[4][5][6]
Density	2.665 g/mL at 25°C	[3][4][7]
Melting Point	-57.5 °C	[4][8]
Boiling Point	174 °C (with decomposition)	[4][5][7]
106-107 °C at 23 Torr	[8]	
71-74 °C at 18 mmHg	[1]	
Flash Point	65 °C (149 °F) - closed cup	[7]
Water Solubility	Soluble	[4][5][6]
Vapor Pressure	1.23 mmHg at 25°C	[4]
Refractive Index	n20/D 1.584	[3][4][7]

Chemical Properties and Reactivity

Tribromoacetaldehyde is a reactive compound due to the presence of the aldehyde functional group and the three electron-withdrawing bromine atoms on the alpha-carbon. This structure makes the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack.

It is known to be toxic and corrosive, causing severe skin burns and eye damage.[5][9] The compound is also toxic if swallowed and fatal in contact with skin.[5]

Stability studies have shown that **tribromoacetaldehyde** can be unstable in aqueous solutions. In tap water at room temperature, a significant transformation and an 85% decrease in concentration were observed within 24 hours.[10] However, refrigerated ultrapure water solutions were found to be stable for 24 hours.[10]

Synthesis of Tribromoacetaldehyde



Several methods for the synthesis of **tribromoacetaldehyde** have been reported. The general approaches involve the bromination of ethanol, chloral, or paraldehyde.[4][5][6] A common laboratory-scale synthesis involves the reaction of dry triacetaldehyde with bromine in the presence of a sulfur catalyst.[6]

Experimental Protocol: Synthesis from Triacetaldehyde and Bromine[6]

Materials:

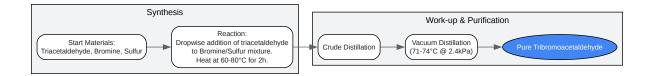
- · Dry triacetaldehyde
- Bromine
- Sulfur

Procedure:

- A mixture of 720 g of bromine and 1.5 g of sulfur is prepared in a suitable reaction vessel.
- 69 g of dry triacetaldehyde is added dropwise to the bromine-sulfur mixture. The reaction is exothermic and proceeds without external heating.
- After the addition is complete, the reaction mixture is heated at 60-80°C for 2 hours.
- The crude product is collected by distillation.
- The crude product is then purified by distillation under reduced pressure, collecting the fraction at 71-74°C (2.4 kPa) to yield 220-240 g of tribromoacetaldehyde.

The following diagram illustrates the general workflow for the synthesis and purification of **tribromoacetaldehyde**.





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A simplified workflow for the synthesis of **tribromoacetaldehyde**.

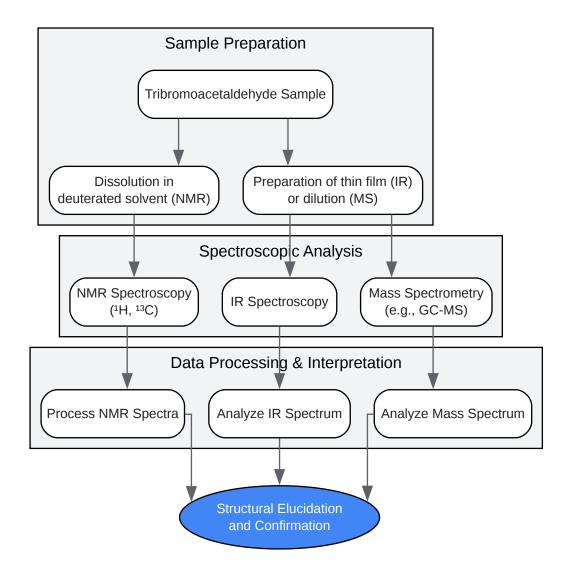
Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **tribromoacetaldehyde**. The following is a summary of the available spectroscopic information.

- ¹H NMR: A ¹H NMR spectrum is available for tribromoacetaldehyde.[11]
- ¹³C NMR: ¹³C NMR data is also available.[5]
- Infrared (IR) Spectroscopy: An IR spectrum has been recorded, with data available in the NIST Chemistry WebBook.[1] The spectrum was obtained on a liquid sample.[1]
- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available, showing characteristic fragmentation patterns.[2][5]

The general workflow for the spectroscopic analysis of a chemical compound like **tribromoacetaldehyde** is depicted in the diagram below.





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A general workflow for the spectroscopic analysis of a chemical compound.

Safety and Handling

Tribromoacetaldehyde is a hazardous substance and must be handled with extreme care in a well-ventilated area, preferably in a chemical fume hood.[4] The use of personal protective equipment (PPE) is mandatory.

GHS Hazard Statements:[5]

- H301: Toxic if swallowed.
- H310: Fatal in contact with skin.



• H314: Causes severe skin burns and eye damage.

Precautionary Statements:[6]

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P262: Do not get in eyes, on skin, or on clothing.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P405: Store locked up.

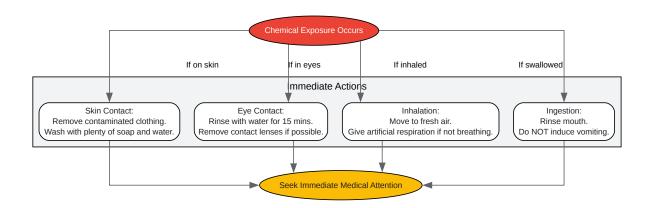
Personal Protective Equipment (PPE):[7][12]

- Eye/Face Protection: Tightly fitting safety goggles and a face shield (8-inch minimum).
- Skin Protection: Handle with gloves. Dispose of contaminated gloves after use. Wear appropriate protective clothing.
- Respiratory Protection: Use a respirator with an appropriate filter (e.g., type ABEK (EN14387)).

Storage:[6][12] Store in a cool, dry, and well-ventilated place.[6] Keep the container tightly closed and stored upright to prevent leakage.[12] Recommended storage temperature is 2-8°C. [7][12]

The logical relationship for handling a chemical exposure to **tribromoacetaldehyde** is outlined in the following diagram.





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First aid procedures for exposure to **tribromoacetaldehyde**.

Applications

Tribromoacetaldehyde is primarily used in organic synthesis as a reagent and an intermediate.[4][6] It serves as a building block for the synthesis of various pharmaceuticals, agrochemicals, and other organic compounds.[6] Its high reactivity allows it to participate in a variety of chemical reactions to form new chemical bonds.[6]

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